

CAS number 18736-95-3 properties and suppliers

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Compound of Interest

Compound Name: 1-Cyclohexyl-1-propyne

Cat. No.: B092478

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An In-depth Technical Guide to **1-Cyclohexyl-1-propyne** (CAS 18736-95-3)

This guide provides a comprehensive overview of the chemical and physical properties, suppliers, and synthetic applications of **1-Cyclohexyl-1-propyne**, a valuable reagent for researchers, scientists, and professionals in drug development and organic synthesis.

Compound Identity and Structure

1-Cyclohexyl-1-propyne is an organic compound featuring a cyclohexyl group attached to a propyne chain.^{[1][2][3][4]} Its structure is a key determinant of its reactivity, particularly the carbon-carbon triple bond which serves as a functional handle for a variety of chemical transformations.^[1]

Fig. 1: Chemical structure of **1-Cyclohexyl-1-propyne**.

Physicochemical Properties

The properties of **1-Cyclohexyl-1-propyne** are summarized in the table below. It is a colorless liquid at room temperature and is utilized in various organic synthesis applications.^[3]

Property	Value	Source(s)
CAS Number	18736-95-3	[1][2][3][4][5][6][7][8][9]
Molecular Formula	C ₉ H ₁₄	[1][2][3][4][6][8]
Molecular Weight	122.21 g/mol	[1][2][3][4][6][8]
IUPAC Name	prop-1-ynylcyclohexane	[6]
Synonyms	(1-propynyl)cyclohexane, 1-cyclohexyl-2-methylacetylene, 1-Propynylcyclohexane	[3][4][9]
Density	0.85 - 0.851 g/cm ³	[3][4][9]
Boiling Point	162-164 °C; 170.8 °C at 760 mmHg	[3][4][9]
Flash Point	45.2 °C	[3][4]
InChI Key	IWDWSCMNLSLHKQ-UHFFFAOYSA-N	[1][6]
SMILES	CC#CC1CCCCC1	[5]
LogP	2.59	[3][4]

Suppliers

1-Cyclohexyl-1-propyne is available from several chemical suppliers as a research chemical.

[1] Purity is typically around 95%.[1] Below is a list of some suppliers.

Supplier	Location
BenchChem	[1]
GFS Chemicals	United States
ChemSampCo, Inc.	United States
Pfaltz & Bauer, Inc.	United States
HONEST JOY HOLDINGS LIMITED	United States
3B Pharmachem (Wuhan) International Co.,Ltd.	China
Amadis Chemical Company Limited	

Applications in Organic Synthesis

1-Cyclohexyl-1-propyne is a versatile building block in organic chemistry, primarily due to the reactivity of its internal alkyne group.[\[1\]](#) It participates in a range of reactions, making it a valuable precursor for more complex molecules.[\[3\]](#)

Key reactions include:

- **Palladium-Catalyzed Coupling Reactions:** The compound is suitable for Sonogashira coupling reactions, which form carbon-carbon bonds between terminal alkynes and aryl or vinyl halides.[\[10\]](#)[\[11\]](#) This reaction is fundamental in the synthesis of complex organic molecules, including pharmaceuticals and natural products.[\[11\]](#)
- **Cycloaddition and Cycloisomerization:** As an internal alkyne, it can undergo cycloaddition reactions to construct cyclic and polycyclic structures, often catalyzed by transition metals.[\[1\]](#)
- **Addition Reactions:** The alkyne's triple bond can undergo various addition reactions, such as hydroboration-oxidation to form alcohols, and halogenation to yield vinyl halides.[\[1\]](#) The electron-donating nature of the cyclohexyl group influences the electrophilicity of the triple bond.[\[1\]](#)

While direct research on the biological activity of **1-Cyclohexyl-1-propyne** is limited, derivatives of cyclohexane are of significant interest in medicinal chemistry for their potential as

antimicrobial and anticancer agents.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Experimental Protocols

Representative Protocol: Sonogashira Cross-Coupling

The following is a representative experimental protocol for a Sonogashira cross-coupling reaction using an aryl iodide and an alkyne, which can be adapted for **1-Cyclohexyl-1-propyne**. This reaction is typically performed under anhydrous and anaerobic conditions.[\[10\]](#)

Materials:

- Aryl iodide (1.0 eq)
- **1-Cyclohexyl-1-propyne** (1.2 eq)
- Bis(triphenylphosphine)palladium(II) dichloride ($\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$) (0.02 eq)
- Copper(I) iodide (CuI) (0.04 eq)
- Triethylamine (TEA) (solvent)
- Nitrogen or Argon gas supply
- Standard glassware for anhydrous reactions (e.g., Schlenk flask)

Procedure:

- A Schlenk flask is charged with the aryl iodide, bis(triphenylphosphine)palladium(II) dichloride, and copper(I) iodide.
- The flask is evacuated and backfilled with an inert gas (e.g., nitrogen) three times to ensure an anaerobic environment.
- Anhydrous triethylamine is added via syringe, followed by the addition of **1-Cyclohexyl-1-propyne**.
- The reaction mixture is stirred at room temperature. The progress of the reaction is monitored by thin-layer chromatography (TLC).[\[15\]](#)

- Upon completion, the reaction mixture is diluted with a suitable organic solvent (e.g., ethyl acetate) and quenched with a dilute acid solution (e.g., 2 M HCl) or water.[15]
- The organic layer is separated, washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure.
- The crude product is then purified, typically by flash column chromatography on silica gel, to yield the desired disubstituted alkyne.[15]

Fig. 2: General workflow for a Sonogashira coupling reaction.

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